

Technical Support Center: Optimizing Mesitylene Sulfonation

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Compound of Interest

Compound Name: 2,4,6-Trimethylbenzenesulfonic acid
Cat. No.: B145912

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Welcome to the technical support center for the sulfonation of mesitylene (1,3,5-trimethylbenzene). This guide is designed for researchers, scientists, and drug development professionals to address common issues and provide in-depth optimization strategies. The content is structured in a question-and-answer format to directly tackle specific challenges you may encounter during your experiments.

Part 1: Frequently Asked Questions (FAQs)

This section covers fundamental concepts and common queries regarding the sulfonation of mesitylene.

Q1: What is the fundamental mechanism of mesitylene sulfonation?

A1: The sulfonation of mesitylene is a classic example of an electrophilic aromatic substitution (EAS) reaction.^[1] The reaction proceeds through the following key steps:

- **Generation of the Electrophile:** The actual electrophile is sulfur trioxide (SO_3). In concentrated sulfuric acid (H_2SO_4), SO_3 is in equilibrium with the acid. For more potent conditions, fuming sulfuric acid (oleum), which is a solution of SO_3 in H_2SO_4 , is used to increase the concentration of the electrophile.^{[2][3][4]} The electrophile can also be considered the protonated form, HSO_3^+ .^{[5][6]}

- **Electrophilic Attack:** The π -electron system of the mesitylene ring, which is highly activated by the three methyl groups, attacks the electrophilic sulfur atom of SO_3 . This step forms a resonance-stabilized carbocation intermediate known as an arenium ion or sigma complex.
- **Deprotonation:** A weak base, such as the bisulfate ion (HSO_4^-) or a water molecule, removes a proton from the carbon atom bearing the sulfonic acid group.[5][7] This restores the aromaticity of the ring, yielding **2,4,6-trimethylbenzenesulfonic acid** (mesitylenesulfonic acid).[8]

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com